

Application Notes and Protocols for Doping TiO₂ with Niobium using Niobium Isopropoxide

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Compound of Interest

Compound Name: *Niobium isopropoxide*

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Introduction

Titanium dioxide (TiO₂) is a widely studied semiconductor material with significant applications in photocatalysis, solar cells, and as a biomaterial. Its performance in these applications can be significantly enhanced by doping with other elements. Niobium (Nb) doping, in particular, has been shown to improve the photocatalytic activity and electronic properties of TiO₂. This document provides detailed application notes and experimental protocols for the synthesis of niobium-doped TiO₂ (Nb-TiO₂) nanoparticles using a sol-gel method with niobium (V) isopropoxide as the dopant precursor.

The sol-gel process is a versatile method for producing high-purity, homogeneous nanomaterials at a molecular level.^[1] By carefully controlling the reaction parameters, the structural, morphological, and optical properties of the resulting Nb-TiO₂ can be tailored to specific applications.^[1] Niobium doping can lead to a decrease in crystallite size, stabilization of the anatase phase, and alterations in the electronic band structure, which collectively contribute to enhanced performance.^{[2][3]}

Data Presentation

The following tables summarize the quantitative data on the effects of niobium doping on the properties of TiO₂, as reported in various studies.

Table 1: Effect of Niobium Doping on Crystallite/Particle Size of TiO₂

Nb content (at.%)	Synthesis Method	Titanium Precursor	Niobium Precursor	Crystallite/Particle Size (nm)	Reference
0	Sol-gel	Titanium isopropoxide	-	21.42	[2]
Undisclosed	Sol-gel	Titanium isopropoxide	Niobium(V) ethoxide	10.29	[2]
1.2	Sol-gel dip coating	Not Specified	Niobium ethoxide	15.23	[4]
0	Laser pyrolysis	Titanium isopropoxide	-	Variable with annealing	[5]
1.1	Laser pyrolysis	Titanium isopropoxide	Niobium isopropoxide	Smaller than undoped	[5]

Table 2: Effect of Niobium Doping on the Band Gap of TiO₂

Nb content (at.%)	Synthesis Method	Band Gap (eV)	Remarks	Reference
0	Sol-gel	3.2 (Anatase)	-	[3]
Undisclosed	Sol-gel	Slight widening	Attributed to the Burstein–Moss effect	[6]
3-8	Sol-gel	Below 3.6	-	[7]
1, 3, 5	Hydrothermal	3.27 to 2.98	Decreased with increasing Nb doping	[6]

Table 3: Photocatalytic Activity of Nb-Doped TiO₂

Nb content (at.%)	Pollutant	Light Source	Degradation Efficiency (%)	Time (min)	Reference
0	Ciprofloxacin	Visible light	18	120	[2]
Undisclosed	Ciprofloxacin	Visible light	86	120	[2]
12	Methylene blue	UV irradiation	97.3	120	[8]

Experimental Protocols

This section provides a detailed protocol for the synthesis of Nb-doped TiO₂ nanoparticles via a sol-gel method using titanium (IV) isopropoxide and niobium (V) isopropoxide.

Materials

- Titanium (IV) isopropoxide (TTIP, 97% or higher)
- Niobium (V) isopropoxide
- Anhydrous ethanol

- Acetic acid (glacial)
- Deionized water

Equipment

- Glass beakers and flasks
- Magnetic stirrer with hotplate
- Dropping funnel
- Glovebox or inert atmosphere setup (recommended for handling alkoxides)
- Oven or furnace for drying and calcination
- Centrifuge (for particle collection)

Protocol: Sol-Gel Synthesis of Nb-Doped TiO₂

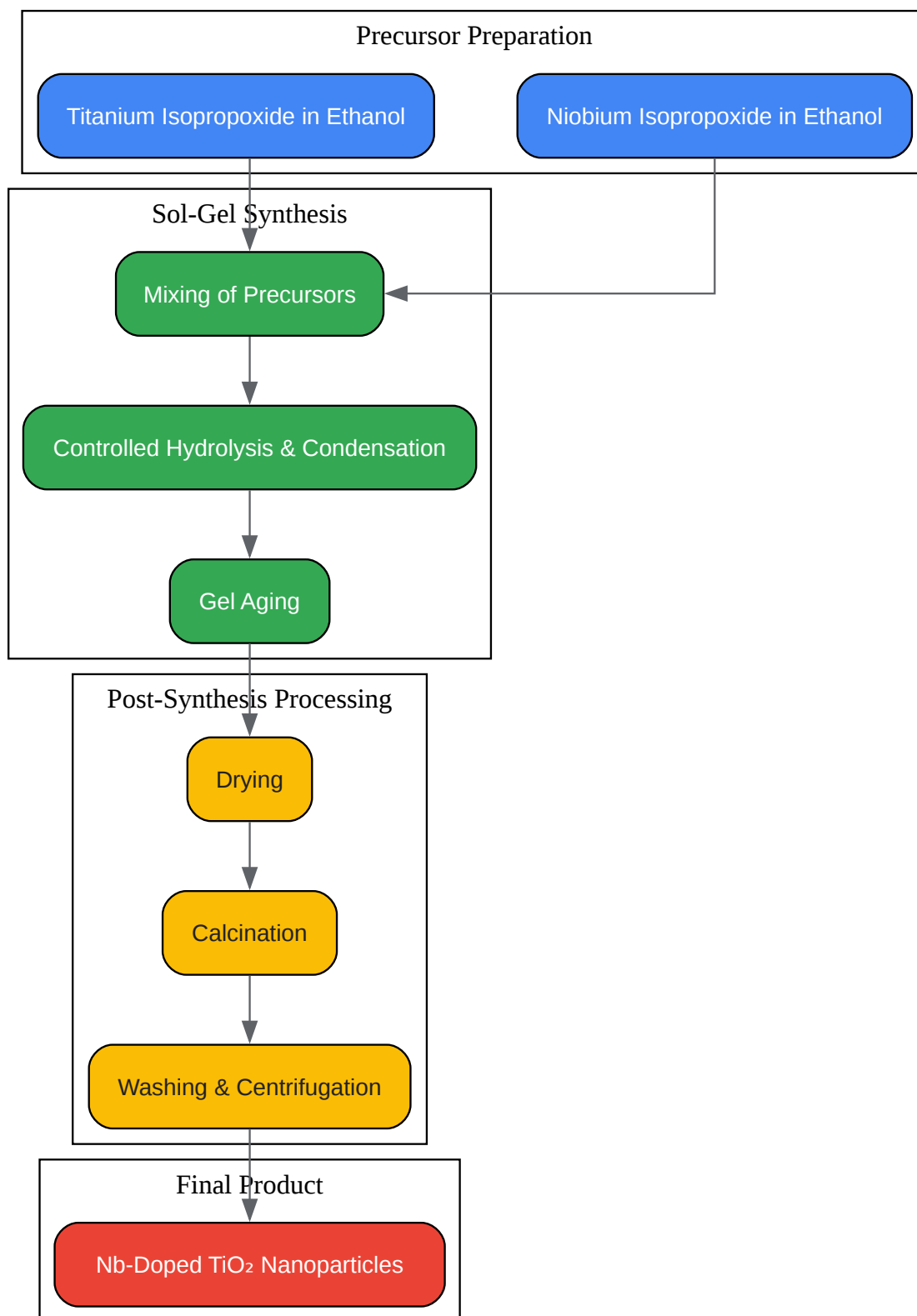
This protocol is adapted from various sol-gel synthesis procedures for doped TiO₂.[\[9\]](#)[\[10\]](#)[\[11\]](#)

- Preparation of the Titanium Precursor Solution (Solution A):
 - In a dry glass beaker under an inert atmosphere, add a specific volume of anhydrous ethanol.
 - While stirring vigorously, slowly add a calculated amount of titanium (IV) isopropoxide to the ethanol.
 - Continue stirring for at least 15 minutes to ensure a homogeneous solution.
- Preparation of the Niobium Precursor Solution (Solution B):
 - In a separate dry glass beaker, dissolve a calculated amount of niobium (V) isopropoxide in anhydrous ethanol to achieve the desired atomic percentage of niobium doping (e.g., 1-10 at.%).
 - Stir the solution until the **niobium isopropoxide** is completely dissolved.

- Mixing and Hydrolysis:
 - Slowly add Solution B to Solution A dropwise while maintaining vigorous stirring.
 - In a separate beaker, prepare a mixture of deionized water and a small amount of acetic acid in anhydrous ethanol. The acetic acid acts as a chelating agent to control the hydrolysis rate.
 - Add this water-ethanol-acid mixture dropwise to the combined alkoxide solution under continuous stirring.
 - A gel will start to form as the hydrolysis and condensation reactions proceed. Continue stirring for several hours to ensure complete reaction and aging of the gel.
- Drying and Calcination:
 - Dry the resulting gel in an oven at a temperature between 80-100 °C for several hours to remove the solvent.
 - Grind the dried gel into a fine powder using a mortar and pestle.
 - Calcine the powder in a furnace at a temperature typically ranging from 400 to 600 °C for 2-4 hours. The calcination temperature is crucial for the crystallization of the TiO₂ anatase phase and the incorporation of niobium into the TiO₂ lattice.[\[12\]](#)
- Post-Synthesis Processing:
 - After calcination, allow the furnace to cool down to room temperature.
 - The resulting Nb-doped TiO₂ powder can be washed with deionized water and ethanol and collected by centrifugation to remove any residual impurities.
 - Dry the final product before characterization and application.

Visualizations

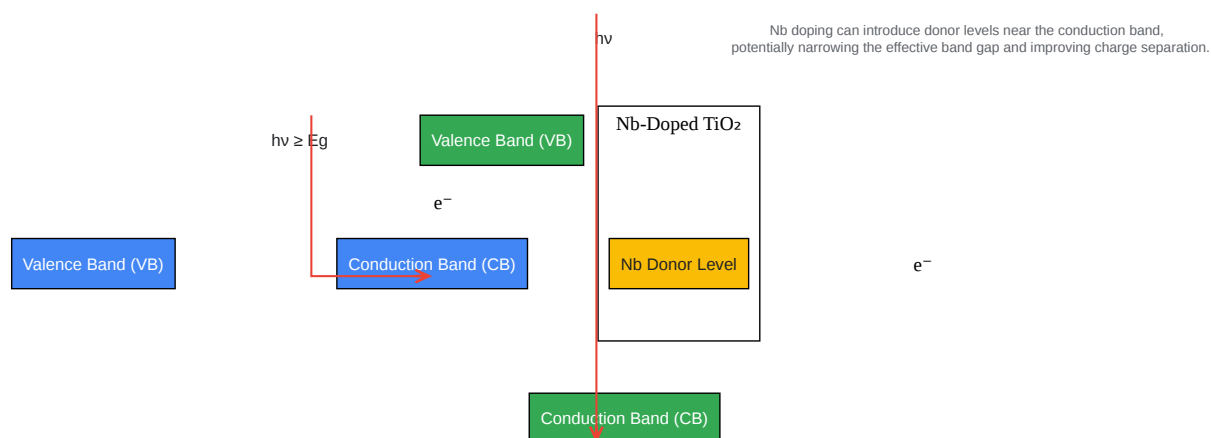
Experimental Workflow



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Caption: Sol-gel synthesis workflow for Nb-doped TiO₂.

Effect of Niobium Doping on TiO₂ Band Structure



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Caption: Niobium doping effect on TiO₂ band structure.

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